

Acid Green 12: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Acid Green 12

Cat. No.: B1593922

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An In-depth Technical Guide on the Core Properties and Applications of **Acid Green 12**

This technical guide provides a comprehensive overview of **Acid Green 12**, a synthetic dye with established industrial applications. The information is tailored for researchers, scientists, and drug development professionals, focusing on its chemical identity and summarizing the available scientific literature regarding its use.

Core Chemical and Physical Data

Acid Green 12 is primarily used as a colorant in the manufacturing of textiles, leather, and paper.^[1] Its chemical and physical properties are summarized below. There is some conflicting information in various online databases regarding its precise molecular formula and weight. The data presented here is based on the most consistent information associated with its CAS Registry Number.

Property	Value	Reference
CAS Registry Number	10241-21-1	[1]
Molecular Formula	C ₁₆ H ₁₁ N ₄ NaO ₆ S	[1]
Molecular Weight	410.34 g/mol	
Synonyms	Acid Complex Green B, Acid Green BLN	
Physical Appearance	Dark green powder	
Solubility	Soluble in water and ethanol	

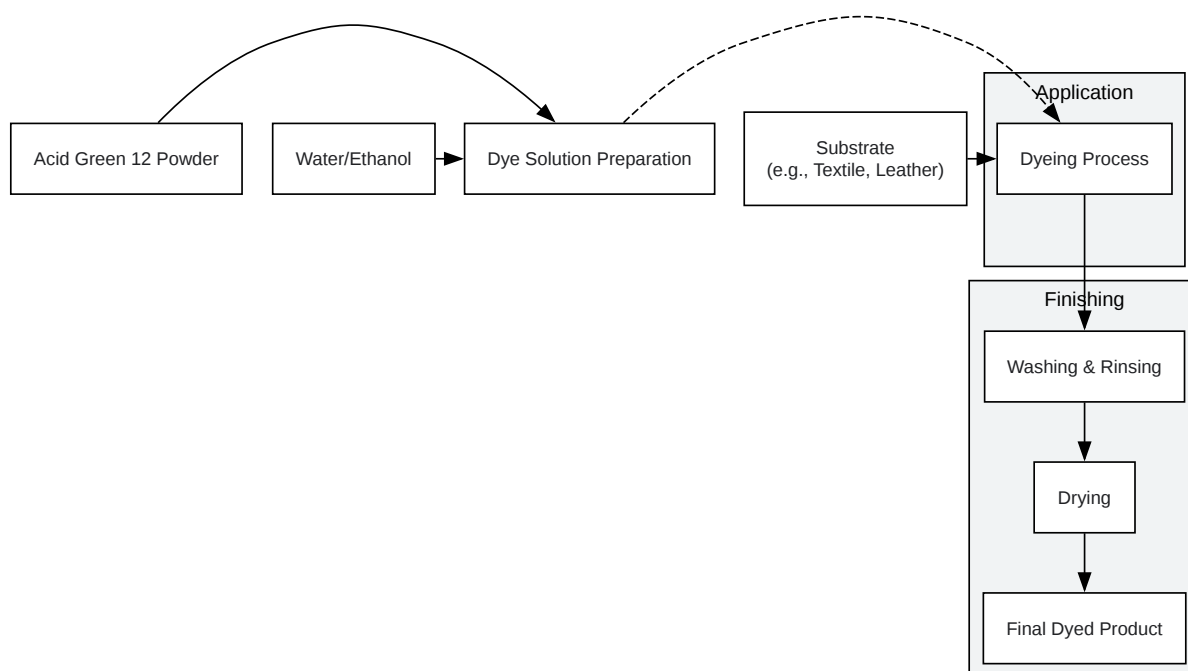
Applications and Biological Activity

The primary application of **Acid Green 12** is in industrial dyeing processes for materials such as wool, silk, and polyamide fabrics. While dyes, as a general class of molecules, are utilized in various biological and medical research applications, there is a notable lack of specific data in the scientific literature regarding the use of **Acid Green 12** in biological signaling pathways or as a tool in drug development research. Searches for its involvement in specific cellular mechanisms, in vitro or in vivo experimental protocols, or detailed toxicological studies relevant to pharmaceutical development did not yield specific results.

One study focused on the bioremediation of a related dye, Reactive Green 12, highlighting its environmental aspects rather than its utility in biomedical research. General toxicological information for acid dyes suggests that they may cause irritation, and some related compounds have been studied for mutagenic potential. However, specific, detailed experimental protocols for assessing the biological activity of **Acid Green 12** are not readily available in the public domain.

Logical Workflow for Industrial Application

The following diagram illustrates a simplified, logical workflow for the primary industrial application of **Acid Green 12**.



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Industrial Application Workflow of **Acid Green 12**

Experimental Protocols

Detailed experimental protocols for the use of **Acid Green 12** in biological research, such as in vitro assays or in vivo studies, are not well-documented in the available scientific literature. The primary protocols associated with this dye relate to its industrial application in dyeing processes. These protocols are typically proprietary to the manufacturing entities and are not published in academic journals.

For researchers interested in the potential biological applications of this molecule, it would be necessary to develop and validate novel experimental protocols. This would likely involve

preliminary in vitro studies to assess cytotoxicity and any potential biological activity.

Conclusion

Acid Green 12 is a well-characterized industrial dye with a defined chemical identity. While its applications in the textile and materials industries are established, its role in biological and pharmaceutical research is not currently supported by the scientific literature. For professionals in drug development and life sciences, this indicates that **Acid Green 12** is not a standard tool for biological research, and its use in such contexts would require foundational investigation.

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References

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